

Application Note: Synthesis Protocol for 4-Benzyl-N-methylmorpholine-3-carboxamide

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Compound of Interest

Compound Name: 4-Benzyl-N-methylmorpholine-3-carboxamide

Cat. No.: B11802142

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Executive Summary & Strategic Analysis

This Application Note details the synthesis of **4-Benzyl-N-methylmorpholine-3-carboxamide**, a critical scaffold in medicinal chemistry often serving as a pharmacophore in Neurokinin-1 (NK1) receptor antagonists and other CNS-active agents.

Unlike simple morpholine derivatives, the 3-carboxamide substitution pattern imposes specific stereoelectronic constraints. The synthesis cannot rely on standard

-alkylation of commercially available morpholine. Instead, it requires the de novo construction of the morpholine ring from an amino acid precursor to establish the C3-chiral center (or racemic equivalent) prior to ring closure.

The Strategy: We utilize a "Serine-Morpholine Annulation" strategy. This route is superior to the "Epichlorohydrin" route (which favors 2-substitution) and the "Ethanolamine" route (which lacks the C3-carboxyl handle).

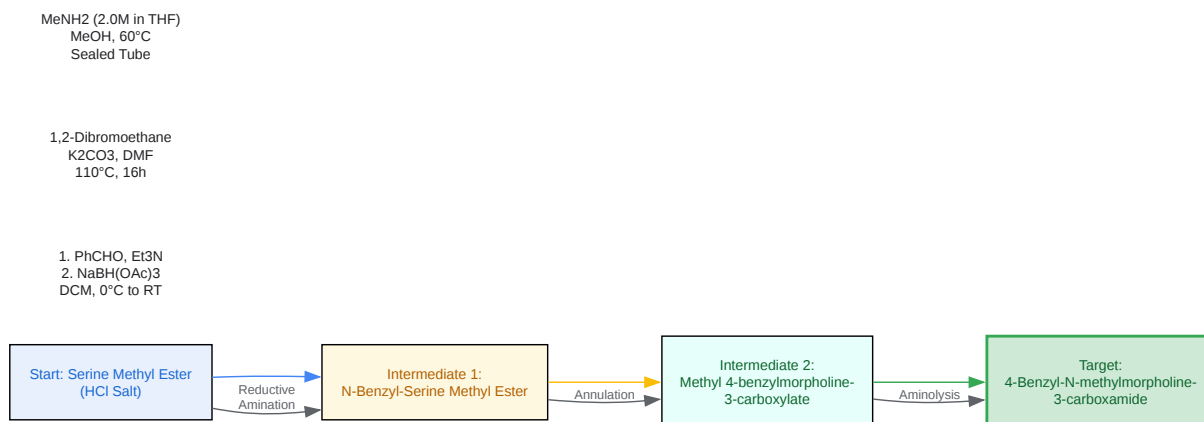
Retrosynthetic Logic

- Target: **4-Benzyl-N-methylmorpholine-3-carboxamide**.

- Disconnection 1 (Amide): Aminolysis of the ester precursor using methylamine.
- Disconnection 2 (Ring): Double alkylation/cyclization of -benzylserine methyl ester with a C2-synthon (1,2-dibromoethane).
- Starting Material: DL-Serine Methyl Ester HCl (for racemic) or L-Serine Methyl Ester HCl (for Chiral S-isomer).

Chemical Pathway Visualization

The following diagram illustrates the optimized synthetic workflow.



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Caption: Three-step synthetic pathway from Serine methyl ester to the target morpholine carboxamide.

Detailed Experimental Protocols

Step 1: Preparation of -Benzyl-DL-Serine Methyl Ester

Objective: Mono-alkylation of the amine while preserving the ester and alcohol functionalities. Reductive amination is preferred over direct alkylation (with benzyl bromide) to prevent over-alkylation to the quaternary ammonium salt.

- Reagents:
 - DL-Serine methyl ester hydrochloride (1.0 equiv)
 - Benzaldehyde (1.05 equiv)
 - Triethylamine (1.1 equiv)
 - Sodium triacetoxyborohydride (STAB) (1.4 equiv)
 - Dichloromethane (DCM) (anhydrous)

Protocol:

- Suspend DL-Serine methyl ester HCl (15.5 g, 100 mmol) in anhydrous DCM (300 mL) under nitrogen.
- Add Triethylamine (15.3 mL, 110 mmol) dropwise at 0°C to free the amine. Stir for 15 min.
- Add Benzaldehyde (10.7 mL, 105 mmol). Add MgSO₄ (5 g) to absorb water formed during imine formation. Stir at room temperature (RT) for 2 hours.
- Cool the mixture to 0°C. Add Sodium triacetoxyborohydride (29.7 g, 140 mmol) in portions over 20 minutes.
- Allow the reaction to warm to RT and stir overnight (12-16 h).
- Quench: Add saturated aqueous NaHCO₃ (200 mL) slowly. Stir for 30 min.
- Extraction: Separate phases. Extract aqueous layer with DCM (2 x 100 mL).
- Purification: Dry combined organics over Na₂SO₄, filter, and concentrate. Purify via flash chromatography (Hexane/EtOAc 3:1) to yield the product as a colorless oil.

- Expected Yield: 85-90%

Step 2: Cyclization to Methyl 4-benzylmorpholine-3-carboxylate

Objective: Constructing the morpholine ring. This is a double alkylation: first at the more nucleophilic Nitrogen, then intramolecularly at the Oxygen.

- Reagents:
 - -Benzyl-DL-Serine methyl ester (from Step 1) (1.0 equiv)
 - 1,2-Dibromoethane (1.2 equiv)
 - Potassium Carbonate (K_2CO_3) (2.5 equiv)
 - Tetrabutylammonium iodide (TBAI) (0.1 equiv) - Catalyst
 - DMF (Dimethylformamide) or Acetonitrile

Protocol:

- Dissolve

-Benzyl-DL-Serine methyl ester (20.9 g, 100 mmol) in anhydrous DMF (200 mL).
- Add finely ground K_2CO_3 (34.5 g, 250 mmol) and TBAI (3.7 g, 10 mmol).
- Add 1,2-Dibromoethane (10.3 mL, 120 mmol) via syringe.
- Reaction: Heat the mixture to 100-110°C for 16-24 hours. Monitor by TLC (the secondary amine spot should disappear).
 - Mechanistic Note: The reaction proceeds via initial

-alkylation to form the

-(2-bromoethyl) intermediate, followed by base-mediated intramolecular Williamson ether synthesis.

- Workup: Cool to RT. Pour into ice-water (500 mL). Extract with Ethyl Acetate (3 x 150 mL).
- Wash combined organics with water (2x) and brine (to remove DMF).
- Purification: Dry (Na_2SO_4) and concentrate. The crude oil is often pure enough for the next step. If necessary, purify via column chromatography (Gradient: 10% to 30% EtOAc in Hexanes).
 - Expected Yield: 60-75%
 - Data Check: ^1H NMR should show the morpholine ring protons as a complex multiplet system between 3.5-4.0 ppm and the benzylic singlet around 3.5-3.6 ppm.

Step 3: Aminolysis to 4-Benzyl-N-methylmorpholine-3-carboxamide

Objective: Direct conversion of the methyl ester to the

-methyl amide. This avoids the hydrolysis step (to the acid) and subsequent coupling reagents, increasing atom economy.

- Reagents:
 - Methyl 4-benzylmorpholine-3-carboxylate (1.0 equiv)
 - Methylamine (2.0 M solution in THF or 33% in EtOH) (5.0 equiv)
 - Methanol (Solvent)[\[1\]](#)

Protocol:

- Place Methyl 4-benzylmorpholine-3-carboxylate (2.35 g, 10 mmol) in a pressure tube or sealed flask.
- Add Methanol (10 mL) and Methylamine solution (25 mL of 2.0 M in THF, 50 mmol).
- Reaction: Seal the vessel and heat to 60°C for 12-24 hours.

- Note: Ester-to-amide conversion can be slow. If conversion is incomplete, add more methylamine and extend time, or raise temperature to 80°C (ensure vessel pressure rating is sufficient).
- Workup: Cool to RT. Concentrate the mixture under reduced pressure to remove solvent and excess methylamine.
- Purification: The residue is usually a solid or viscous oil. Recrystallize from EtOAc/Hexane or purify via short silica plug (DCM/MeOH 95:5) to remove trace impurities.[\[2\]](#)
 - Expected Yield: 85-95%
 - Final Appearance: White to off-white solid.

Analytical Data & QC Specifications

Parameter	Specification	Method
Appearance	White crystalline solid or powder	Visual
Purity	>98.0%	HPLC (C18, ACN/H2O + 0.1% TFA)
MS (ESI)	[M+H] ⁺ = 235.15 (Calc: 234.29)	LC-MS
¹ H NMR (CDCl ₃)	Confirm Benzyl (5H), Morpholine Core, N-Me doublet	400 MHz NMR

Key NMR Diagnostic Signals (400 MHz, CDCl₃):

- δ 7.2-7.4: Multiplet (5H, Aromatic Benzyl).
- δ 6.8: Broad singlet/quartet (1H, Amide NH).
- δ 3.8-4.0: Multiplet (Morpholine O-CH₂).
- δ 3.55: Singlet (2H, Ph-CH₂-N).

- δ 3.15: Doublet (1H, H3 of morpholine, alpha to carbonyl).
- δ 2.80: Doublet (3H, $=4.8$ Hz, NH-CH₃).

Safety & Handling

- 1,2-Dibromoethane: Potent alkylating agent and suspected carcinogen. Use only in a fume hood with double-gloving (Nitrile). Destroy excess reagent with aqueous NaOH/Thiosulfate.
- Methylamine: Flammable gas/liquid. Toxic by inhalation. Handle in a well-ventilated hood; use sealed tubes for heating.
- Sodium Triacetoxyborohydride: Evolves hydrogen gas upon reaction with water/acid. Keep dry.

References

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Sources

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- 2. rsc.org [rsc.org]
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